

Application Notes and Protocols for Calcium Imaging Assays Using VU0029251

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Compound of Interest

Compound Name: VU0029251

Cat. No.: B163297

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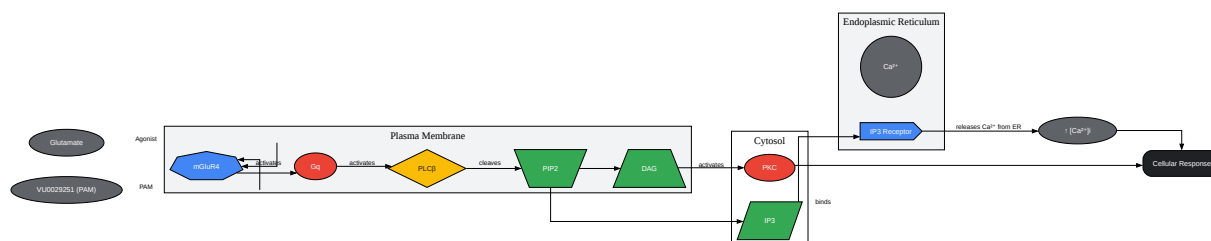
For Researchers, Scientists, and Drug Development Professionals

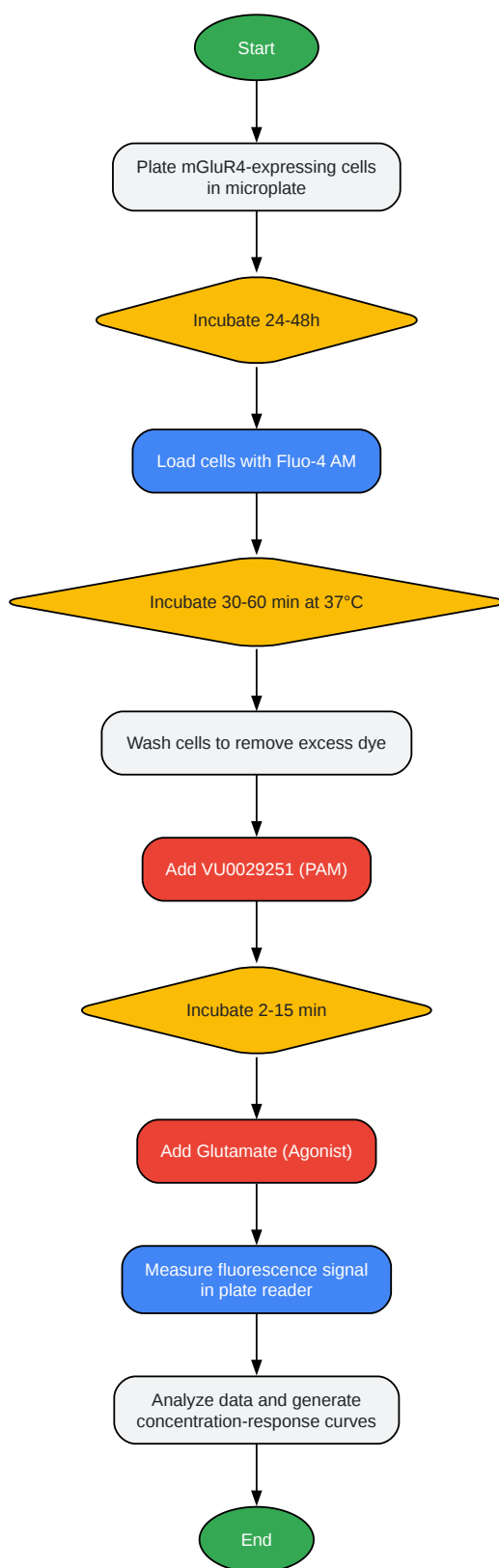
Introduction

VU0029251 is a positive allosteric modulator (PAM) of the metabotropic glutamate receptor 4 (mGluR4).[1][2][3] PAMs are compounds that bind to a receptor at a site distinct from the primary (orthosteric) binding site of the endogenous ligand, such as glutamate.[3] By doing so, they can enhance the receptor's response to the endogenous ligand without directly activating the receptor on their own.[3] mGluR4 is a G-protein coupled receptor (GPCR) that, when activated, can lead to the inhibition of adenylyl cyclase and a decrease in cyclic AMP (cAMP) levels. Calcium imaging assays are a widely used method to study the function of GPCRs, including the activity of allosteric modulators. This document provides detailed protocols and application notes for utilizing **VU0029251** in calcium imaging assays to characterize its potentiation of mGluR4 activity.

Signaling Pathway

The following diagram illustrates the Gq-coupled protein signaling pathway, which is a common pathway for GPCR-mediated increases in intracellular calcium. While mGluR4 typically couples to Gi/o to inhibit cAMP, co-expression with a promiscuous G-protein like Gα15 or a chimeric G-protein in a recombinant cell line can couple the receptor to the Gq pathway, enabling a calcium readout.





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References

- 1. Positive allosteric modulators of the metabotropic glutamate receptor subtype 4 (mGluR4): Part I. Discovery of pyrazolo[3,4-d]pyrimidines as novel mGluR4 positive allosteric modulators - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Positive allosteric modulators of the metabotropic glutamate receptor subtype 4 (mGluR4): Part I. Discovery of pyrazolo[3,4-d]pyrimidines as novel mGluR4 positive allosteric modulators - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. What are mGluR4 positive allosteric modulators and how do they work? [synapse.patsnap.com]
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